

Ionization Potential of the Cyano Radical: A Comparative Analysis

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Compound of Interest

Compound Name: Cyano radical

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The **cyano radical** (CN), a species of significant interest in diverse fields such as astrophysics, combustion chemistry, and plasma physics, possesses a distinct ionization potential that sets it apart from related atomic and diatomic species.^[1] This guide provides an objective comparison of the experimentally determined ionization potential of the **cyano radical** with that of atomic carbon and nitrogen, as well as diatomic nitrogen and carbon. All quantitative data is supported by experimental evidence to facilitate a clear understanding of its electronic properties.

Comparative Ionization Potentials

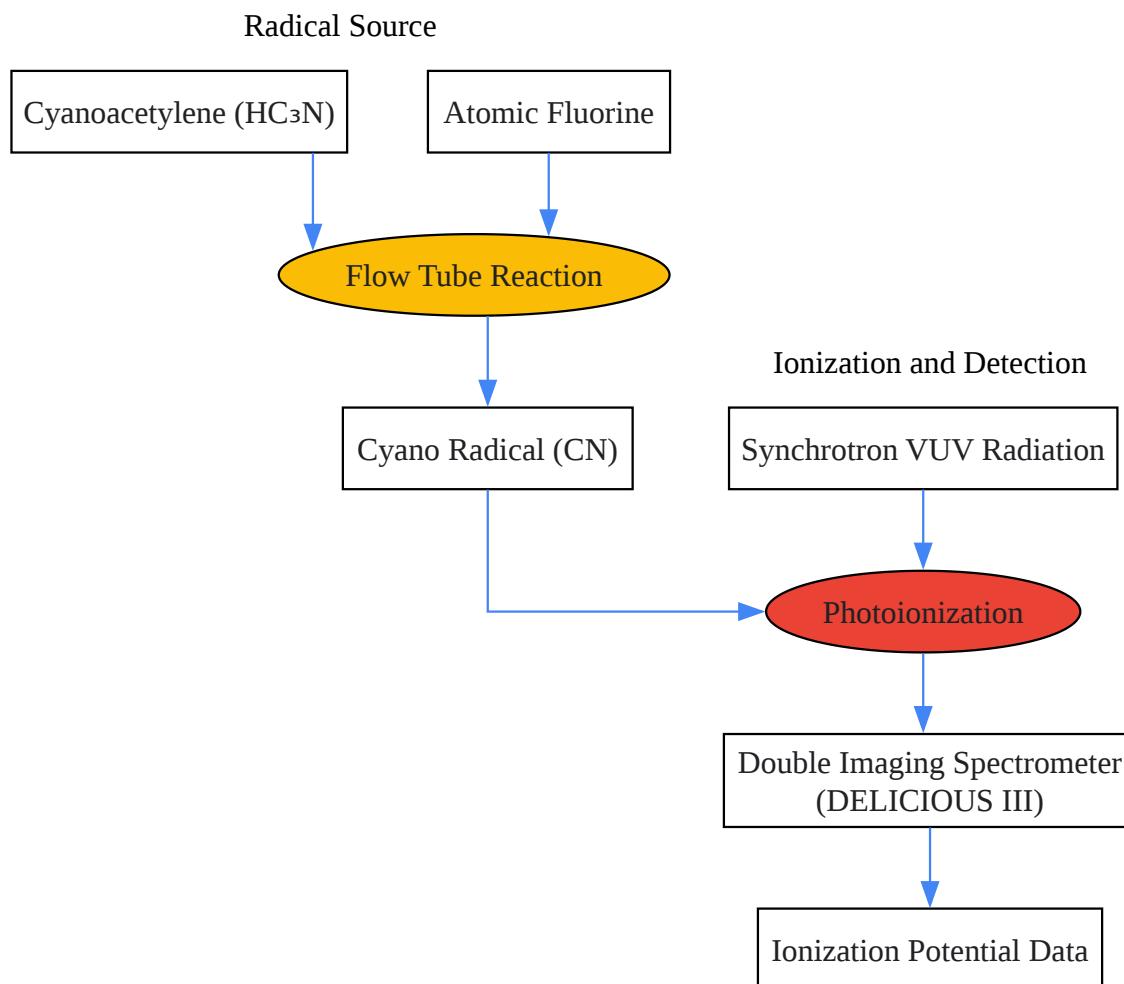
The first ionization potential is the minimum energy required to remove an electron from a neutral atom or molecule in its gaseous state. The following table summarizes the experimentally determined first ionization potentials for the **cyano radical** and other relevant species.

Species	Chemical Formula	First Ionization Potential (eV)
Cyano Radical	CN	13.956 ± 0.007
Nitrogen Atom	N	14.534
Carbon Atom	C	11.260
Dinitrogen	N ₂	15.581
Dicarbon	C ₂	11.866 ± 0.005

Experimental Determination of the Cyano Radical's Ionization Potential

The precise determination of the ionization potential of the **cyano radical** was achieved through a sophisticated experimental setup combining a gas-phase radical source, synchrotron radiation, and a double imaging (ion/electron) detection technique.[\[2\]](#) This direct measurement provided a significant advancement over previous, less precise estimations.[\[1\]](#)

Experimental Workflow



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Experimental workflow for determining the ionization potential of the **cyano radical**.

Protocol:

- Radical Generation: The **cyano radical** was produced in the gas phase within a flow tube. This was achieved by reacting cyanoacetylene (HC_3N) with atomic fluorine. The highly reactive fluorine atoms abstract hydrogen atoms from the precursor molecules, leading to the formation of the **cyano radical**.^[2]

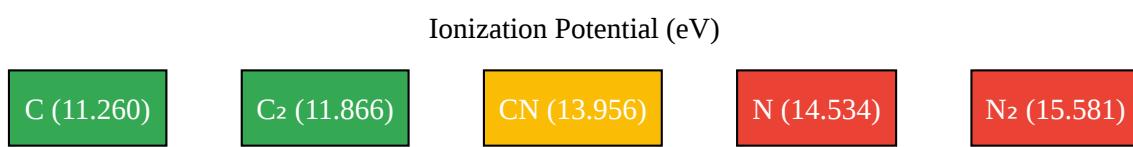
- Photoionization: The generated **cyano radicals** were then ionized by monochromatic vacuum ultraviolet (VUV) radiation from a synchrotron source. The energy of the synchrotron radiation was precisely tunable, allowing for the accurate determination of the ionization threshold.
- Detection: A double imaging photoelectron-photoion coincidence (i²PEPICO) spectrometer, specifically the DELICIOUS III, was used for detection.[2] This technique allows for the simultaneous detection of the created ion and the corresponding electron, providing a clear and unambiguous measurement of the ionization energy.[3]

Comparative Analysis

The ionization potential of the **cyano radical** (13.956 eV) is notably higher than that of the carbon atom (11.260 eV) and the dicarbon molecule (11.866 eV).[2][4] This indicates that the electron in the highest occupied molecular orbital (HOMO) of the **cyano radical** is more tightly bound than in atomic carbon or dicarbon.

Conversely, the ionization potential of the **cyano radical** is lower than that of the nitrogen atom (14.534 eV) and the dinitrogen molecule (15.581 eV).[5] This suggests that the HOMO of the **cyano radical** is at a higher energy level compared to that of atomic nitrogen and the very stable dinitrogen molecule.

The following diagram illustrates the relative ionization potentials of these species.



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